

Alion® Performance Enhancement: Technical Support Center

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Compound of Interest		
Compound Name:	Alion	
Cat. No.:	B1244531	Get Quote

Welcome to the technical support center for **Alion**® herbicide. This resource is designed to assist researchers, scientists, and drug development professionals in optimizing the performance of **Alion**®, particularly in challenging experimental conditions such as dense weed populations. Here you will find troubleshooting guides and frequently asked questions to address specific issues you may encounter.

Frequently Asked Questions (FAQs)

Q1: What is the primary mode of action for Alion® herbicide?

A1: **Alion**® contains the active ingredient indaziflam, which is classified as a Group 29 herbicide.[1][2] Its mode of action is the inhibition of cellulose biosynthesis.[2][3][4] This process disrupts the formation of plant cell walls, which is critical for cell division and growth. By inhibiting this pathway, **Alion**® effectively prevents weed seeds from germinating and emerging.[3][5]

Q2: What is the expected duration of weed control with **Alion**®?

A2: **Alion**® is known for its long-lasting residual activity, providing pre-emergence control of a broad spectrum of grass and broadleaf weeds for up to six months or even longer under optimal conditions.[2][3][4][6][7] The actual duration can vary depending on factors such as application rate, soil type, and environmental conditions.

Q3: Can **Alion**® be used to control weeds that have already emerged?



A3: No, **Alion**® is a pre-emergence herbicide and has little to no effect on weeds that have already germinated and emerged.[4][6] For controlling existing weeds, it is recommended to tank-mix **Alion**® with a registered post-emergence (knockdown) herbicide.[1][2][3]

Q4: Are there any known cases of weed resistance to Alion®?

A4: To date, no weed species are known to be resistant to indaziflam, the active ingredient in **Alion**®.[2] Its unique mode of action makes it an effective tool for managing weeds that have developed resistance to other herbicide classes, such as ALS-inhibitors, triazines, and glyphosate.[2][3][6]

Troubleshooting Guide

Issue 1: Reduced or Poor Weed Control in Dense Weed Populations

- Possible Cause 1: Presence of Emerged Weeds.
 - Solution: Alion® is a pre-emergent herbicide and will not control established weeds.[4][6]
 In areas with dense, emerged weed populations, it is crucial to apply a post-emergence
 (knockdown) herbicide to eliminate existing weeds prior to or in a tank mix with Alion®.[8]
 For very dense stands, consider a sequential application: apply a foliar-active herbicide
 first, and then apply Alion® 3-6 weeks later for improved performance.[8][9]
- Possible Cause 2: Improper Soil Conditions.
 - Solution: The soil surface should be free of excessive debris, such as leaf litter or weed residue, which can intercept the herbicide and prevent it from reaching the soil where weed seeds germinate.[1][3][10] Removing excessive debris before application can improve performance.[1][10] The soil should also be free of clumps or cracks to ensure uniform distribution.[3]
- Possible Cause 3: Lack of Soil Moisture for Activation.
 - Solution: Alion® requires moisture for activation.[9] For optimal performance, the
 herbicide should be applied to a dry soil surface, followed by rainfall or irrigation within a
 few weeks.[3] This allows the herbicide to bind to soil particles and then be incorporated



into the weed germination zone. If irrigation is used for activation, 0.5 inches of water is ideal.[3]

Issue 2: Potential for Crop Injury

- Possible Cause 1: Application to Stressed or Young Crops.
 - Solution: Do not apply Alion® to crops that are under stress from factors like disease, insect damage, drought, or nutrient deficiency, as this can increase sensitivity to the herbicide.[10] Ensure crops are well-established and vigorous before application. For example, grapes should be established for a minimum of three years before treatment.[3]
- Possible Cause 2: Improper Application Technique.
 - Solution: Avoid direct or indirect contact of the spray with crop foliage, green bark, or roots, as this can cause localized injury or death.[1][10][11] Use directed spray applications and avoid application during windy conditions to prevent drift.[12] Do not use on sandy or gravelly soils where the herbicide may leach into the root zone.[3]

Issue 3: Tank Mixing and Application Problems

- Possible Cause 1: Incompatibility with Tank Mix Partners.
 - Solution: While Alion® can be tank-mixed with many other pesticides, it's essential to perform a jar test to check for physical compatibility before mixing large quantities.[1][13]
 Incompatibility can lead to issues like flocculation (clumping).[13]
- · Possible Cause 2: Incorrect Mixing Order.
 - Solution: The correct mixing order is critical. Always add Alion® to the spray tank and ensure it is well agitated before adding other products, especially glyphosate-based herbicides.[13] Adding glyphosate before Alion® has been known to cause flocculation. [13]

Data Presentation

Table 1: Alion® Application Rates for Almond Orchards



Soil Organic Matter (%)	Alion® Application Rate (fl oz/Acre)
< 1.0	3.5
1.0 - 2.0	5.0
> 2.0	6.5

Source: Adapted from Bayer Crop Science recommendations. Note: Higher rates may be necessary for soils with high clay content or heavy weed pressure.[2]

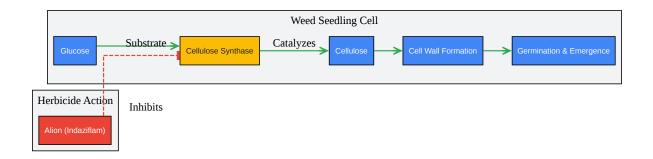
Experimental Protocols

Protocol 1: Jar Test for Tank Mix Compatibility

- Add 1 pint of water to a 1-quart jar with a tight-fitting lid.
- Add the appropriate amount of each tank-mix partner in the correct mixing order. For
 wettable powders, dry flowables, and suspension concentrates like Alion®, create a slurry
 with water before adding.
- After adding all components, invert the jar 10 times to mix.
- Let the mixture stand for 15-30 minutes and observe for any signs of incompatibility, such as separation, precipitates, gels, or heat generation.
- If the mixture remains stable, it is likely compatible. If any signs of incompatibility are
 present, do not proceed with the tank mix.

Mandatory Visualizations

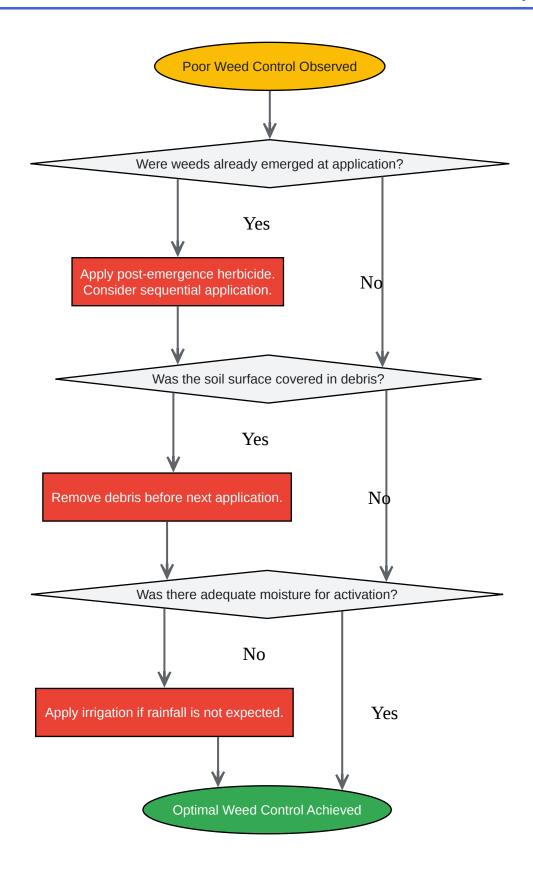




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Caption: Mode of action of Alion® (indaziflam) in inhibiting cellulose biosynthesis.





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Caption: Troubleshooting workflow for poor Alion® performance.



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